

# Technical Support Center: Minimizing Motion Artifacts in High-Field Functional MRI

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A Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides troubleshooting advice and frequently asked questions (FAQs) to help you minimize motion artifacts in your **Teslascan**-based functional MRI (fMRI) experiments. The information presented here is compiled to be broadly applicable to high-field MRI systems. Motion is a significant source of noise in fMRI data, and effectively mitigating its effects is crucial for the reliability and validity of your research findings.<sup>[1][2]</sup>

## Frequently Asked Questions (FAQs)

Q1: What are motion artifacts in fMRI and why are they a problem?

A: Motion artifacts are signal variations in fMRI data caused by the subject's movement during the scan. These can be abrupt spikes or slow drifts in the signal. They are problematic because they can introduce spurious correlations or reduce the statistical significance of genuine neural activations, potentially leading to incorrect conclusions.<sup>[1][3]</sup> Even small movements can systematically alter functional connectivity and other imaging results.

Q2: What are the common visual indicators of motion in fMRI data?

A: Common indicators include "ringing" or "ghosting" in the images, blurring, and sudden shifts in brain position between volumes. Time-series plots of the fMRI signal may show sharp spikes or drifts that are not related to the experimental paradigm. Tools that calculate motion

parameters, such as Framewise Displacement (FD), can provide a quantitative measure of motion.

Q3: What is Framewise Displacement (FD) and what is a typical threshold for data quality?

A: Framewise Displacement (FD) is a metric that summarizes the total head motion from one fMRI volume to the next, combining translations and rotations into a single value.<sup>[4][5]</sup> While there is no universal threshold, a common practice for resting-state fMRI is to consider volumes with an FD greater than 0.5 mm as having excessive motion.<sup>[6][7]</sup> Some studies employ a more stringent threshold of 0.2 mm or 0.3 mm, especially in high-motion pediatric cohorts.<sup>[7][8]</sup>

Q4: What is the difference between prospective and retrospective motion correction?

A: Prospective motion correction (PMC) attempts to correct for motion in real-time during the scan by adjusting the scanner's imaging parameters to follow the subject's head movements.<sup>[1]</sup><sup>[3]</sup> Retrospective motion correction is applied to the data after the scan is complete and involves computationally realigning the acquired images.<sup>[1][3]</sup> While retrospective methods are widely used, they cannot correct for certain motion-related effects like spin-history.<sup>[1][3]</sup>

Q5: Can I combine prospective and retrospective motion correction?

A: Yes, and it is often advantageous. Using prospective correction can reduce the severity of motion artifacts at the source, and any residual motion can then be addressed with retrospective techniques. This combination can be particularly effective in studies with significant subject motion.<sup>[3]</sup>

Q6: What is "scrubbing" or "censoring" in the context of fMRI data analysis?

A: Scrubbing, or censoring, is a retrospective technique where fMRI volumes that are heavily contaminated by motion are identified and excluded from the final data analysis. This is often done by setting a threshold for Framewise Displacement (FD) and removing any volumes that exceed this threshold.<sup>[7]</sup>

Q7: Which software packages are commonly used for motion correction?

A: Several widely used software packages for fMRI analysis include tools for motion correction. The most common are SPM (Statistical Parametric Mapping), FSL (FMRIB Software Library),

and AFNI (Analysis of Functional NeuroImages).[9][10][11] These packages offer robust algorithms for retrospective motion correction.

## Troubleshooting Guide

This section provides a structured approach to identifying and mitigating motion-related issues in your fMRI data.

Problem 1: Gradual signal drift in the time-series.

- Possible Cause: Slow, continuous head movement during the scan.
- Solution:
  - Review Motion Parameters: Check the motion parameter plots (translations and rotations) for slow, consistent changes over time.
  - Subject Comfort: Ensure the subject is as comfortable as possible with adequate padding to minimize slow drifts in position.
  - Retrospective Correction: Standard retrospective realignment algorithms in software like SPM or FSL are generally effective at correcting for slow drifts.
  - Nuisance Regression: Include the motion parameters (and their derivatives) as nuisance regressors in your statistical model to account for residual variance explained by motion.

Problem 2: Sudden spikes or "steps" in the fMRI time-series.

- Possible Cause: Abrupt, jerky movements from the subject (e.g., coughing, swallowing).
- Solution:
  - Identify Spikes: Use Framewise Displacement (FD) or DVARS (temporal derivative of RMS variance over voxels) to pinpoint the exact volumes where spikes occur.
  - Scrubbing/Censoring: Remove the identified high-motion volumes from your data. A common approach is to set an FD threshold (e.g.,  $> 0.5$  mm) and exclude any volumes that exceed it.[7]

- Interpolation: Some advanced techniques can interpolate the signal for the removed volumes, although this should be done with caution.

#### Problem 3: Task-correlated motion.

- Possible Cause: The subject's movement is synchronized with the experimental task (e.g., moving the head with a button press). This is particularly problematic as it can lead to false activations.
- Solution:
  - Task Design: If possible, design the task to minimize movement. For overt speech tasks, consider the timing and nature of the responses.
  - Subject Training: Instruct subjects to remain as still as possible and to decouple their task responses from any head movement.
  - Motion Regression: Including motion parameters as nuisance regressors is crucial. However, be aware that if the motion is highly correlated with the task, this can reduce the power to detect true activations.
  - Frame Censoring: This can be more effective than regression for task-correlated motion, as it removes the corrupted data points rather than just modeling their variance.

## Quantitative Data on Motion Correction Techniques

The effectiveness of different motion correction strategies can be quantified using various metrics. The following table summarizes some key findings from the literature.

Motion Correction Technique	Key Metric	Finding	Source
Prospective Motion Correction (PMC)	Temporal Signal-to-Noise Ratio (tSNR)	In subjects with large, intentional movements, PMC reduced the tSNR loss to 20%, compared to a 45% loss without PMC.	<a href="#">[12]</a> <a href="#">[13]</a>
Real-time Motion Feedback	Framewise Displacement (FD)	Providing real-time visual feedback on head motion significantly reduced the average FD from 0.347 mm to 0.282 mm.	<a href="#">[4]</a>
Retrospective Correction (Software Comparison)	Motion Estimation Accuracy	In phantom data, AFNI and SPM2 were found to be the most accurate in estimating motion parameters.	<a href="#">[10]</a>
Volume Censoring ("Scrubbing")	Data Quality (Correlation with motion)	With a censoring threshold of FD > 0.3 mm, 83% of subjects in a high-motion pediatric cohort were retained with good data quality.	<a href="#">[8]</a>

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Motion Regressors	Mean Whole-Brain Variance	Including motion parameters as regressors reduces the mean whole-brain variance, indicating a reduction in motion-related artifacts. [14]
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## Experimental Protocols

### Protocol 1: Standard Retrospective Motion Correction using SPM

This protocol outlines the essential steps for retrospective motion correction within the Statistical Parametric Mapping (SPM) software package.

Objective: To realign a time-series of fMRI volumes to correct for subject motion.

Methodology:

- Data Conversion: Convert your raw DICOM images to the NIfTI format.
- Open SPM: Launch MATLAB and open the SPM interface.
- Select "Realign (Est & Reslice)": From the SPM menu, choose this option to perform both estimation of motion parameters and reslicing of the images in a single step.
- Specify Data: In the batch editor, for the "Data: Session" field, select all the functional volumes for a single subject's run.
- Estimation Options:
  - Quality: A higher quality setting (e.g., 0.9) will improve the accuracy of the realignment but will take longer.
  - Separation: This is the distance between points sampled in the reference image. The default is usually sufficient.

- Cost Function: The "Normalised Mutual Information" is a robust choice.
- Reslice Options:
  - Resliced Images: Select "All Images" to create a new set of realigned fMRI volumes.
  - Interpolation: A "4th Degree B-Spline" is a good balance between accuracy and computational time.
- Run Batch: Execute the batch job.
- Quality Check: After the process is complete, view the motion parameter plots that are generated. These plots will show the translations (in mm) and rotations (in radians) over the course of the scan. Look for any excessive movements. You can also use the "Check Reg" function in SPM to visually inspect the alignment of the realigned images.[\[15\]](#)

## Protocol 2: General Workflow for Prospective Motion Correction (PMC)

This protocol describes the general steps involved in setting up and running an fMRI experiment with prospective motion correction. The specific implementation will vary depending on the scanner manufacturer and the tracking system used.

Objective: To minimize motion artifacts in real-time during fMRI data acquisition.

Methodology:

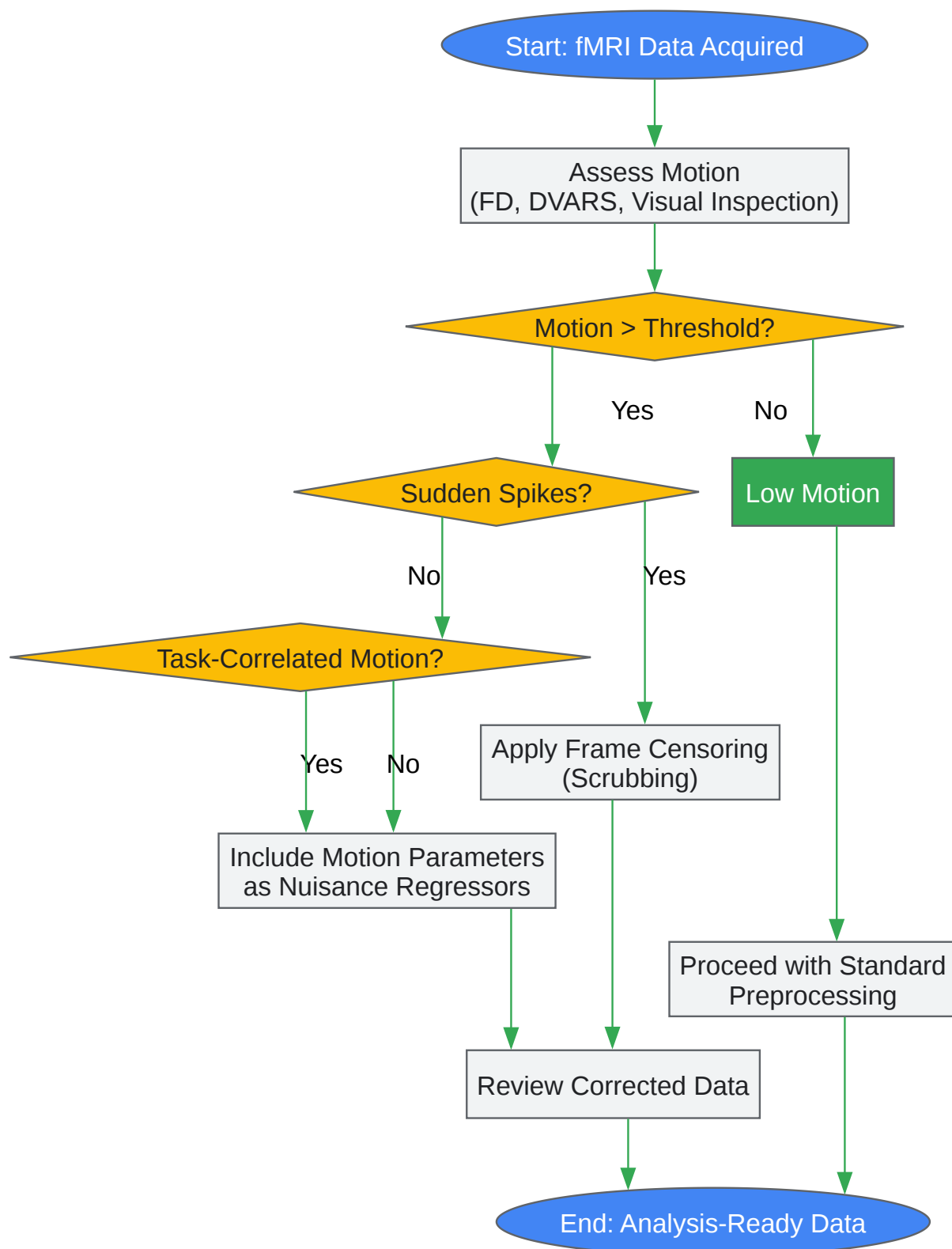
- System Setup:
  - An external motion tracking system (e.g., an optical camera with a marker attached to the subject's head) is required.
  - This system must be integrated with the MRI scanner's control software to allow for real-time updates of the imaging sequence.
- Subject Preparation:

- Attach the motion tracking marker to the subject's head, typically via a bite bar or a forehead strap, ensuring it is secure and will not move independently of the head.
- Position the subject in the scanner and ensure the tracking camera has a clear line of sight to the marker.
- Calibration:
  - Perform a calibration sequence to establish the relationship between the coordinate system of the tracking camera and the coordinate system of the MRI scanner.
- Sequence Programming:
  - The fMRI pulse sequence must be programmed to accept real-time updates to the slice position and orientation based on the motion parameters provided by the tracking system.
- Data Acquisition:
  - Begin the fMRI scan. The tracking system will continuously monitor the position of the marker.
  - With each detected movement, the system sends the updated position and orientation parameters to the scanner.
  - The scanner adjusts the gradients and radio-frequency pulses for the subsequent volume acquisition to match the new head position.
- Post-Acquisition Analysis:
  - Even with PMC, it is recommended to perform a quality check of the data for any residual motion.
  - Retrospective motion correction can be applied to correct for any small, uncorrected movements.

## Visualizations

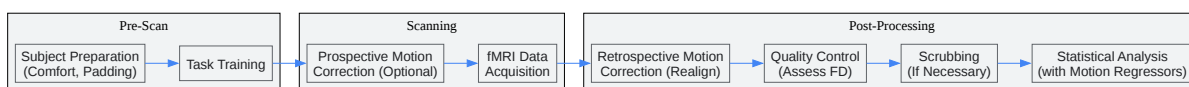


The following diagrams illustrate key workflows and decision-making processes for managing motion artifacts in fMRI experiments.



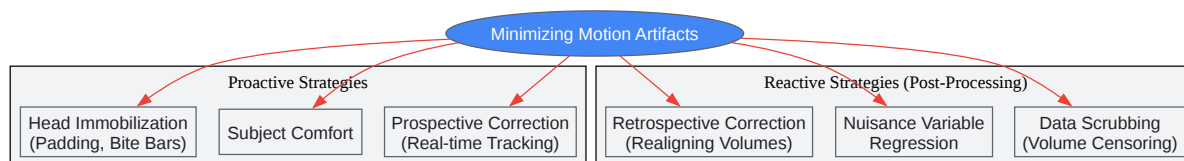
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Caption: A decision tree for troubleshooting common motion artifacts in fMRI data.



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Caption: An experimental workflow for an fMRI study incorporating motion correction steps.



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Caption: Logical relationship between different strategies for minimizing motion artifacts.

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